

Definitive Guide to Elemental Analysis Standards for C₁₉H₂₄N₂O₂ Confirmation

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Compound of Interest

Compound Name: *N*-(3-Aminophenyl)-4-(hexyloxy)benzamide
CAS No.: 1020722-37-5
Cat. No.: B1384938

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Executive Summary

In drug development, confirming the elemental composition of a compound with the formula C₁₉H₂₄N₂O₂ (MW: 312.41 g/mol) is a critical quality attribute (CQA) for establishing identity and purity.^[1] While High-Resolution Mass Spectrometry (HRMS) has become ubiquitous for molecular formula determination, Combustion Analysis (CHN) remains the regulatory "gold standard" for establishing bulk purity and confirming that the isolated solid is free of significant inorganic salts or trapped solvents.^{[1][2][3]}

This guide compares the three primary validation standards: Classical CHN Combustion, HRMS, and Quantitative NMR (qNMR), providing specific protocols for the rigorous confirmation of C₁₉H₂₄N₂O₂.^[1]

Part 1: Strategic Comparison of Analytical Standards

For a researcher tasked with validating a C₁₉H₂₄N₂O₂ sample, the choice of method depends on the specific data requirement: Molecular Identity vs. Bulk Purity.^[1]

Comparative Performance Matrix

Feature	Combustion Analysis (CHN)	High-Res MS (HRMS)	Quantitative NMR (qNMR)
Primary Output	Weight % of C, H, N (Bulk)	Exact Mass (m/z) & Formula	Molar Purity & Structure
Confirmation Standard	±0.4% absolute difference	< 5 ppm mass error	> 98.0% mass balance
Sample Requirement	High (1–3 mg per run)	Low (< 0.1 mg)	Moderate (5–10 mg)
Blind Spots	Cannot distinguish isomers; sensitive to moisture/solvents. ^{[1][2][3][4]}	Misses inorganic impurities; "blind" to bulk solvates. ^{[1][2]}	Requires high-purity internal standard; complex setup. ^{[1][2][3][4]}
Regulatory Status	Mandatory for new compounds (JOC, FDA). ^{[1][2]}	Accepted for identity; insufficient for bulk purity alone. ^{[1][2]}	Accepted for potency assignment.
Cost/Throughput	Low Cost / High Throughput	High Cost / High Throughput	Moderate Cost / Low Throughput

Expert Insight: The "Purity Gap"

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Scientist's Note: Do not rely solely on HRMS for C₁₉H₂₄N₂O₂ confirmation. HRMS can confirm the presence of the molecule, but it cannot detect if your sample is 10% NaCl or if it contains trapped dichloromethane (unless specifically looked for).^[1] Only CHN analysis provides the mass balance evidence required to prove the bulk solid is indeed pure C₁₉H₂₄N₂O₂.

Part 2: The Gold Standard – Combustion Analysis (CHN)[3]

For C₁₉H₂₄N₂O₂, the theoretical elemental composition is:

- Carbon: 73.05%[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Hydrogen: 7.74%[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Nitrogen: 8.97%[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Oxygen: 10.24% (Calculated by difference)[\[1\]](#)[\[2\]](#)[\[3\]](#)

Selection of Calibration Standards (The "Matrix Match")

To achieve the required $\pm 0.4\%$ accuracy, the instrument must be calibrated with a standard that closely mirrors the analyte's C/N ratio.

- Recommended Standard: Acetanilide (C₈H₉NO)[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - %C: 71.09% (Close to 73.05%)[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - %N: 10.36% (Close to 8.97%)[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Why: Acetanilide is the ideal "matrix match."[\[1\]](#) It ensures the detector response curve is linear in the exact range of your target molecule.[\[1\]](#)
- Alternative: Sulfanilamide[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - %C: 41.84% (Too low; requires extrapolation)[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - %N: 16.27% (Too high)[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Verdict: Avoid for this specific compound if possible.[\[1\]](#)[\[2\]](#)

Experimental Protocol: CHN Combustion for C₁₉H₂₄N₂O₂

Objective: Determine %C, %H, %N to within $\pm 0.4\%$ of theoretical values.

Workflow:

- Drying: Dry the C₁₉H₂₄N₂O₂ sample at 105°C (or under vacuum) for 4 hours to remove surface moisture. Note: Praziquantel is not hygroscopic, but trapped synthesis solvents are common.[1][4]
- Micro-Weighing: Weigh 2.000 \pm 0.005 mg of sample into a tin capsule. Fold tightly to exclude atmospheric nitrogen.[1][2]
- Combustion:
 - Furnace Temp: 950–975°C (Flash combustion).[1][2][3]
 - Oxygen Boost: Set oxygen injection to 5-10 seconds. The bicyclic ring structure of Praziquantel is stable; sufficient oxygen is required to prevent char formation (which leads to low %C results).[1]
- Detection: Thermal Conductivity Detection (TCD) after reduction of NO_x to N₂.
- Validation: Run the Acetanilide standard before and after the sample block. Standard recovery must be 99.8% – 100.2%.[1][2]

Data Interpretation (Self-Validating Logic)[1][2][3][4]

- Scenario A (Pass): Found C: 72.90%, H: 7.80%, N: 8.95%.[1][2] (All within $\pm 0.4\%$).[1][2][3][5][6] -> Identity Confirmed.
- Scenario B (Fail - Solvent Trap): Found C: 70.50%, H: 7.50%, N: 8.60%.[1][2][3][4]
 - Diagnosis: All values are low proportionally.[1][2] Likely inorganic contamination or trapped non-combustible material.[1][2]
- Scenario C (Fail - Wet Sample): Found H: 8.20% (High), C: 71.50% (Low).[1][2][3][4]
 - Diagnosis: Excess water.[1][2] Recalculate assuming 0.5 mol H₂O.

Part 3: The Modern Alternative – High-Resolution MS (HRMS)[1][2][3][4]

While CHN confirms bulk purity, HRMS is required to prove the specific molecular formula $C_{19}H_{24}N_2O_2$ against potential impurities with similar ratios.[1]

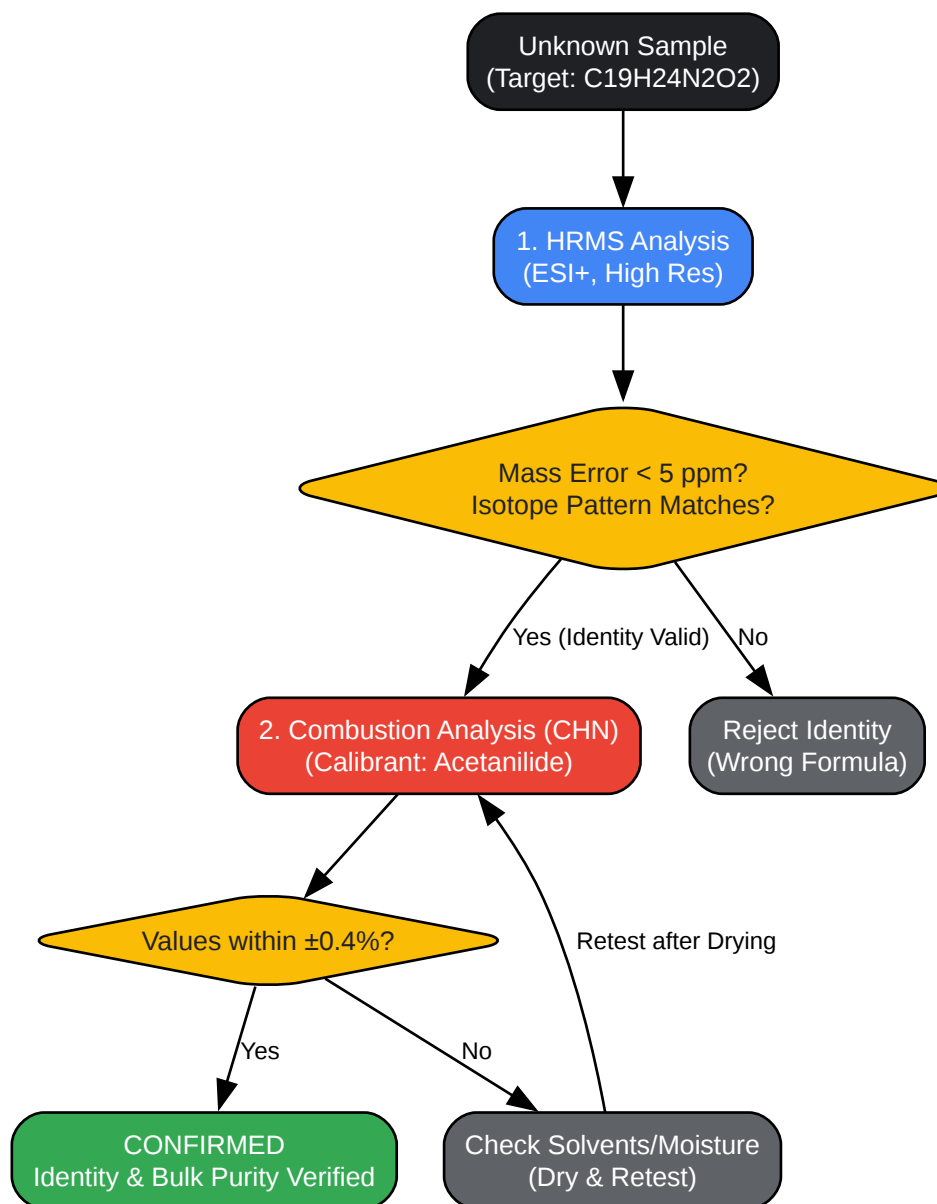
Experimental Protocol: HRMS Confirmation

Objective: Confirm formula with mass accuracy < 5 ppm.

- Ionization: Electrospray Ionization (ESI) in Positive Mode (+).
- Target Ion: $[M+H]^+ = 313.1911$ m/z.[1][2][3]
- Adduct Check: Look for $[M+Na]^+$ (335.1730) to confirm the parent peak.[1][2][3][5]
- Isotopic Pattern Analysis:
 - The A+1 peak (C13 isotope) should be approximately 21.5% of the base peak intensity (19 carbons \times 1.1%).[1][2]
 - Validation: If A+1 is 10% or 30%, the formula is not $C_{19}H_{24}N_2O_2$, even if the exact mass matches.[1]

Part 4: Visualization of Confirmation Logic

The following diagram illustrates the decision pathway for confirming $C_{19}H_{24}N_2O_2$, integrating both CHN and HRMS data streams.



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Caption: Integrated workflow for validating C₁₉H₂₄N₂O₂ identity and purity using HRMS for molecular confirmation and CHN for bulk composition.

References

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